

Commercial Sourcing and Technical Overview of 5-Amino-2-fluorobenzenesulfonic Acid

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Compound of Interest

Compound Name: 5-Amino-2-fluorobenzenesulfonic acid

Cat. No.: B1316496

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For researchers, scientists, and professionals in drug development, the procurement of specialized chemical reagents is a critical first step in the experimental workflow. This guide provides an in-depth overview of commercial suppliers for **5-Amino-2-fluorobenzenesulfonic acid** (CAS No. 38962-61-7), a key building block in various synthetic applications.

Commercial Availability

A survey of chemical suppliers indicates that **5-Amino-2-fluorobenzenesulfonic acid** is readily available from a range of international vendors. These suppliers offer various grades and quantities, catering to needs from laboratory-scale research to larger-scale production. The primary form available is a solid, typically a white to off-white powder.^{[1][2]}

Below is a summary of commercial suppliers and the typical product specifications available.

Supplier	Purity	Available Quantities	Notes
ZHEJIANG JIUZHOU CHEM CO.,LTD	99%	Metric Ton Scale	Manufacturer in China, offers large quantities.
CymitQuimica (Brand: Indagoo)	95%	100mg, 250mg, 1g	Intended for laboratory use only.[2]
BLD Pharm	---	Online Orders	Offers various organic building blocks.
ChemicalBook	---	Multiple Suppliers Listed	A platform connecting various Chinese suppliers.[3]
Alchem Pharmtech, Inc.	---	---	Listed as a supplier on ChemicalBook.[3]
Hefei TNJ Chemical Industry Co.,Ltd.	---	---	Listed as a supplier on ChemicalBook.[3]
Shandong Ono Chemical Co., Ltd.	---	---	Listed as a supplier on ChemicalBook.[3]

Experimental Protocols

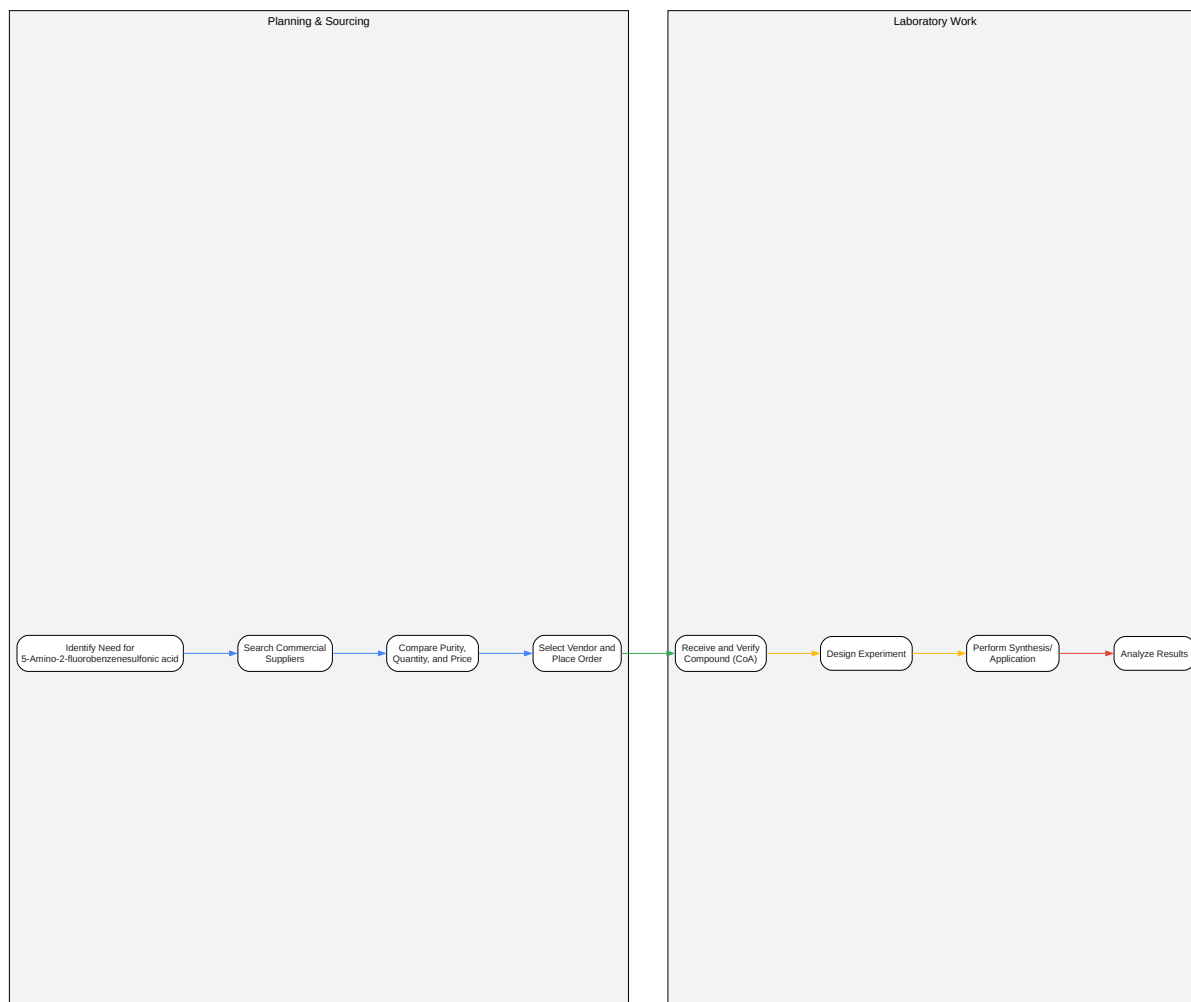
Detailed experimental protocols for the direct application of **5-Amino-2-fluorobenzenesulfonic acid** are typically proprietary to the end-user's specific research and development processes. However, a general understanding of its use can be inferred from its chemical structure as a sulfonic acid and an aniline derivative. It is likely utilized in reactions such as diazotization followed by coupling to form azo dyes, or as a precursor in the synthesis of more complex molecules where the sulfonic acid group imparts water solubility and the amine group serves as a reactive handle for further derivatization.

While a specific protocol for this compound was not publicly available, the synthesis of a structurally related compound, 2-amino-5-fluorobenzoic acid, involves multi-step chemical transformations, including cyclization and oxidation reactions.[4] This suggests that the

handling and use of such fluorinated amino benzene derivatives require standard organic synthesis laboratory procedures and safety precautions.

Researcher's Workflow for Compound Procurement and Utilization

The following diagram illustrates a typical workflow for a researcher from identifying the need for a chemical like **5-Amino-2-fluorobenzenesulfonic acid** to its final application in an experiment.



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Figure 1. A generalized workflow for researchers from compound sourcing to experimental analysis.

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References

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